

Solubility profile of 1H-Indazole-5-boronic acid in common lab solvents

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Compound of Interest

Compound Name: *1H-Indazole-5-boronic acid*

Cat. No.: *B1318709*

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Solubility Profile of 1H-Indazole-5-boronic acid: A Technical Guide

This technical guide provides a comprehensive overview of the solubility characteristics of **1H-Indazole-5-boronic acid** in common laboratory solvents. Directed at researchers, scientists, and professionals in drug development, this document outlines the available solubility information, presents detailed experimental protocols for solubility determination, and visualizes key processes to facilitate practical application.

Introduction to 1H-Indazole-5-boronic acid

1H-Indazole-5-boronic acid is a versatile building block in organic synthesis, most notably utilized in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.^[1] Its utility in the synthesis of complex organic molecules makes it a valuable compound in medicinal chemistry and materials science.^[1] An understanding of its solubility in various organic solvents is critical for optimizing reaction conditions, purification processes, and formulation development.

Compound Properties:

Property	Value	Reference
CAS Number	338454-14-1	[1][2][3]
Molecular Formula	C ₇ H ₇ BN ₂ O ₂	[1][2][3][4]
Molecular Weight	161.95 g/mol	[2][3][4]
Appearance	White to off-white solid/powder	[1][5]
Melting Point	175-180 °C	[2][3]

Solubility Profile

Quantitative solubility data for **1H-Indazole-5-boronic acid** in common laboratory solvents is not extensively available in public literature. However, qualitative information and data from analogous compounds, such as phenylboronic acid, can provide valuable insights into its expected solubility behavior. The solubility of boronic acids is generally influenced by the polarity of the solvent and the nature of substituents on the aromatic ring.[6]

Qualitative Solubility of Boronic Acids

General literature suggests that boronic acids exhibit a range of solubilities. For instance, phenylboronic acid has high solubility in ethers and ketones, moderate solubility in chloroform, and very low solubility in hydrocarbons.[7][8][9] The hydroxyl groups of the boronic acid moiety can participate in hydrogen bonding, which influences their solubility in polar solvents.[10]

Analogous Quantitative Data: Solubility of Phenylboronic Acid

Due to the lack of specific data for **1H-Indazole-5-boronic acid**, the following table presents the solubility of the parent compound, phenylboronic acid, in various organic solvents. This information can serve as a useful proxy for estimating the solubility behavior of **1H-Indazole-5-boronic acid**. The data is presented as the temperature at which a specific mole fraction of the solute dissolves.

Solvent	Mole Fraction (x)	Temperature (°C)
Chloroform	0.05	~40
3-Pentanone	0.10	~30
Acetone	0.10	~25
Dipropyl ether	0.15	~35
Methylcyclohexane	0.005	~50

Note: Data is estimated from graphical representations in cited literature and should be used as a general guideline.[\[7\]](#)[\[9\]](#)

Experimental Protocol for Solubility Determination

A reliable and commonly used technique for determining the solubility of boronic acids is the dynamic (or synthetic) method.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#) This method involves the visual or instrumental observation of the dissolution of a solid in a liquid upon controlled heating.[\[10\]](#)

Materials and Equipment

- Jacketed glass vessel with a magnetic stirrer
- Circulating thermostat bath
- Calibrated thermometer or temperature probe
- Luminance probe or laser beam and photodetector for turbidity measurement
- Analytical balance

Procedure

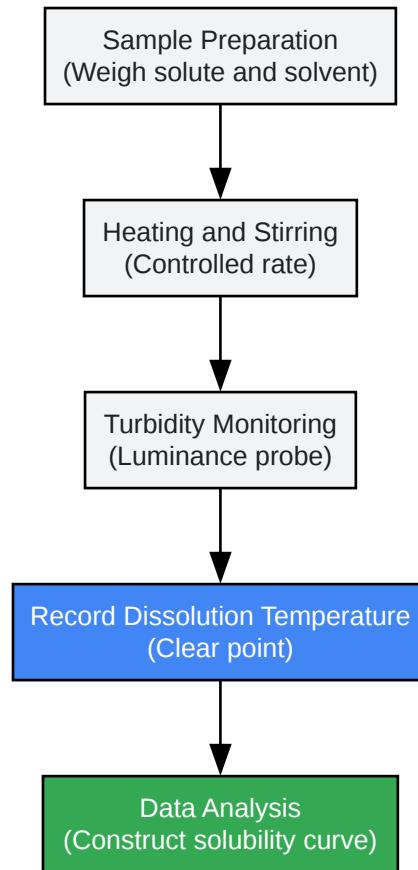
- Sample Preparation: Accurately weigh a specific amount of **1H-Indazole-5-boronic acid** and the chosen organic solvent into the jacketed glass vessel to create a biphasic sample of known composition.[\[10\]](#)[\[11\]](#)

- Heating and Stirring: Place the vessel in the thermostat bath and begin vigorous stirring to ensure the mixture is homogeneous. Heat the sample at a slow, constant rate (e.g., 0.1-0.5 °C/min).[10][11]
- Turbidity Monitoring: Continuously monitor the turbidity of the solution. This can be done by observing the scattering of a laser beam passing through the solution or by using a luminance probe to measure the intensity of light transmission.[10][11]
- Determination of Dissolution Temperature: Record the temperature at which the last solid particles disappear and the solution becomes clear. This is the solubility temperature for that specific composition. A sharp increase in measured light intensity will indicate this point.[10][11]
- Data Collection: Repeat the procedure with different compositions of the solute and solvent to construct a solubility curve, plotting solubility (in mole fraction or g/100g of solvent) versus temperature.[11]

Visualizing Experimental and Synthetic Workflows

To further aid researchers, the following diagrams illustrate the experimental workflow for solubility determination and a key synthetic application of **1H-Indazole-5-boronic acid**.

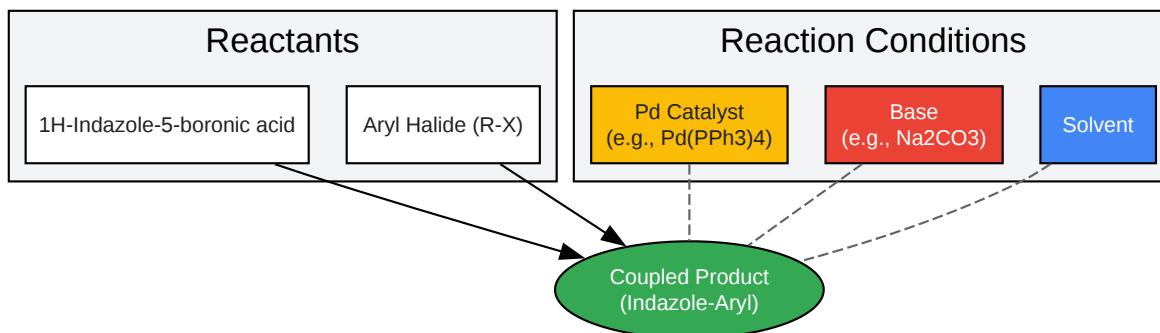
Dynamic Solubility Determination Workflow



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Caption: Workflow for the dynamic method of solubility determination.

Suzuki-Miyaura Cross-Coupling Reaction



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Caption: Key application: Suzuki-Miyaura cross-coupling reaction.

Conclusion

While specific quantitative solubility data for **1H-Indazole-5-boronic acid** remains limited in publicly accessible literature, this guide provides a framework for researchers to understand and determine its solubility profile. By utilizing analogous data and employing the detailed experimental protocol, scientists can effectively work with this important synthetic building block. The provided visualizations offer a clear overview of both the solubility determination process and a primary application, facilitating a more informed approach to its use in research and development.

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- To cite this document: BenchChem. [Solubility profile of 1H-Indazole-5-boronic acid in common lab solvents]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1318709#solubility-profile-of-1h-indazole-5-boronic-acid-in-common-lab-solvents>]

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